

Application Notes and Protocols for Enpp-1-IN-20 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enpp-1-IN-20 is a potent inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1), a type II transmembrane glycoprotein that plays a crucial role in regulating extracellular nucleotide metabolism. ENPP1 hydrolyzes extracellular adenosine triphosphate (ATP) to produce adenosine monophosphate (AMP) and inorganic pyrophosphate (PPi). More recently, ENPP1 has been identified as a key negative regulator of the cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) pathway through its ability to hydrolyze the STING agonist 2'3'-cyclic GMP-AMP (cGAMP). By inhibiting ENPP1, Enpp-1-IN-20 can enhance STING-dependent innate immune responses, making it a valuable tool for research in immuno-oncology and other areas where STING activation is desirable.

These application notes provide detailed information on the solubility of **Enpp-1-IN-20** and protocols for its preparation and use in cell culture experiments.

Data Presentation Enpp-1-IN-20 Properties and Solubility



Parameter	Value	Reference
Target	Ectonucleotide Pyrophosphatase/Phosphodie sterase 1 (ENPP1)	[1]
IC ₅₀ (biochemical)	0.09 nM	[1]
IC ₅₀ (cell-based)	8.8 nM	[1]
Molecular Weight	336.34 g/mol	N/A
Appearance	Crystalline solid	N/A

Solvent	Solubility	Special Conditions	Reference
DMSO	1.92 mg/mL (5.71 mM)	Requires ultrasonication and adjustment of pH to 2 with 1 M HCl. Use freshly opened, anhydrous DMSO.	[1]
Water	Insoluble	N/A	[2]
Ethanol	Insoluble	N/A	

Note: The hygroscopic nature of DMSO can significantly impact the solubility of the product. It is crucial to use a fresh, anhydrous supply.

Stock Solution Storage

Storage Temperature	Shelf Life
-20°C	1 month
-80°C	6 months

To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

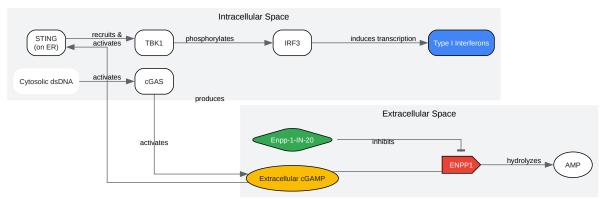


Signaling Pathway

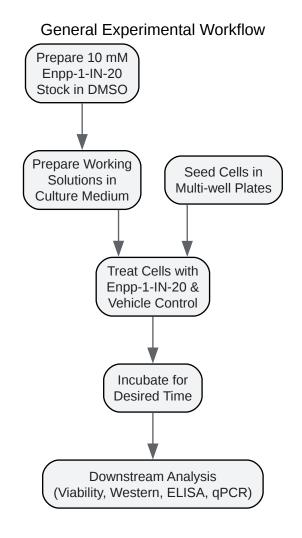
The diagram below illustrates the role of ENPP1 in the cGAS-STING signaling pathway and the mechanism of action for **Enpp-1-IN-20**.



ENPP1 in cGAS-STING Signaling







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